

(2-Methyloxetan-2-yl)methanol CAS number and molecular formula

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Compound of Interest

Compound Name: (2-Methyloxetan-2-yl)methanol

Cat. No.: B1274435

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Technical Dossier: (2-Methyloxetan-2-yl)methanol

For the Attention of Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the available information for the chemical compound **(2-Methyloxetan-2-yl)methanol**. Despite a comprehensive search for in-depth technical data, detailed experimental protocols, and its role in biological pathways, publicly available information is limited. This dossier presents the core chemical identifiers and fundamental properties that have been ascertained.

Core Compound Information

Chemical Name: **(2-Methyloxetan-2-yl)methanol**

CAS Number: 61266-71-5[1]

Molecular Formula: C₅H₁₀O₂[1]

A summary of the basic molecular properties is provided in the table below.

Property	Value	Source
CAS Number	61266-71-5	PubChem[1]
Molecular Formula	C5H10O2	PubChem[1]
Molecular Weight	102.13 g/mol	Coolpharm[1]

Data Availability

Extensive searches for detailed experimental protocols regarding the synthesis, purification, and analytical characterization of **(2-Methyloxetan-2-yl)methanol** did not yield specific, replicable methodologies. Similarly, quantitative data from experimental studies, which would be necessary for a comprehensive tabular summary, are not readily available in the public domain. Information regarding the involvement of this compound in any signaling pathways or specific biological processes is also absent from the reviewed literature.

Consequently, the creation of detailed experimental workflows and signaling pathway diagrams as requested is not feasible due to the lack of underlying data.

Logical Relationship of Compound Identification

The following diagram illustrates the logical workflow for identifying a chemical compound, which has been applied to **(2-Methyloxetan-2-yl)methanol**.

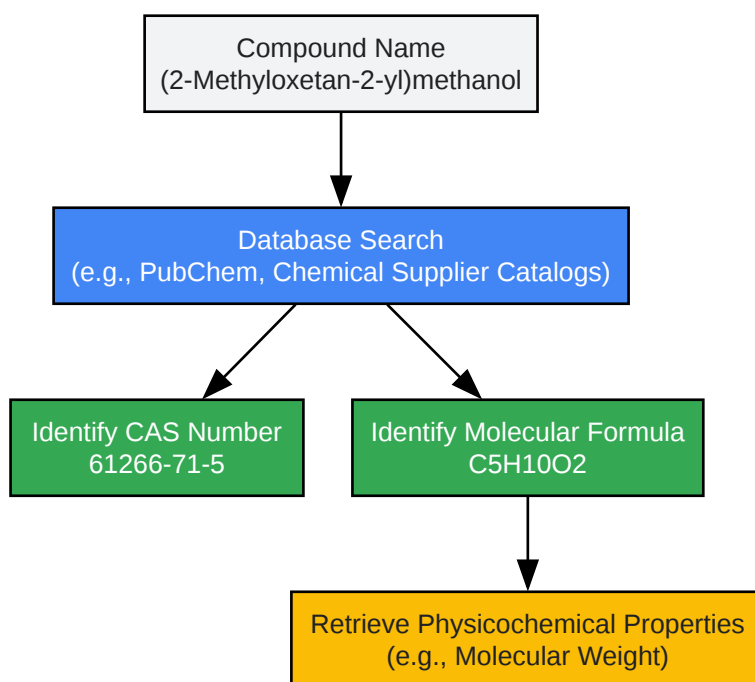


Figure 1. Workflow for Chemical Compound Identification.

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Figure 1. Workflow for Chemical Compound Identification.

In conclusion, while the primary identifiers for **(2-Methyloxetan-2-yl)methanol** have been confirmed, a comprehensive technical guide as requested cannot be compiled at this time due to a lack of detailed, publicly available scientific literature and experimental data. Further primary research would be required to generate the necessary information for such a document.

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References

- 1. coolpharm.com [coolpharm.com]
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